

An In-depth Technical Guide to Ethyl 4-(2-oxopropyl)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(2-oxopropyl)benzoate

Cat. No.: B1342161

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This technical guide provides a comprehensive overview of **Ethyl 4-(2-oxopropyl)benzoate**, a valuable compound in chemical research. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical identity, properties, synthesis, and spectral characterization.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **ethyl 4-(2-oxopropyl)benzoate**.^[1] Its chemical structure consists of an ethyl benzoate core substituted at the para-position with a 2-oxopropyl group.

Key Structural Features:

- An aromatic benzene ring.
- An ethyl ester functional group (-COOCH₂CH₃).
- A ketone functional group within a propyl side chain (-CH₂COCH₃).

The presence of these distinct functional groups, namely the ketone and the ester, allows for a variety of chemical transformations, making it a versatile building block in organic synthesis.^[1]

Physicochemical Data

The fundamental physical and chemical properties of **Ethyl 4-(2-oxopropyl)benzoate** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	73013-51-1	[1] [2]
Molecular Formula	C ₁₂ H ₁₄ O ₃	[1] [2]
Molecular Weight	206.24 g/mol	[1] [2]
InChI Key	RJNSZJDYXNBUEF-UHFFFAOYSA-N	[1]
Purity	Typically ≥95%	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **Ethyl 4-(2-oxopropyl)benzoate**. Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique used for this purpose.[\[1\]](#)

¹³ C NMR Chemical Shifts (Predicted)	Description
Downfield region	Two distinct signals for the ester and ketone carbonyl carbons.
120-140 ppm	Signals corresponding to the aromatic carbons.
Upfield region	Signals for the aliphatic carbons of the ethyl and oxopropyl groups.

Note: The table presents predicted chemical shift regions as detailed in the literature; experimental values may vary based on solvent and instrument parameters.[\[1\]](#)

Experimental Protocols

The following sections detail key experimental methodologies related to **Ethyl 4-(2-oxopropyl)benzoate**.

A primary method for synthesizing **Ethyl 4-(2-oxopropyl)benzoate** is through the esterification of 4-(2-oxopropyl)benzoic acid.^[1]

Methodology:

- Combine 4-(2-oxopropyl)benzoic acid and an excess of ethanol in a round-bottom flask.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Heat the reaction mixture to reflux. The reaction is typically monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure.
- Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **Ethyl 4-(2-oxopropyl)benzoate**.

The ester functional group can be cleaved through hydrolysis under basic conditions (saponification) to yield the corresponding carboxylic acid.^[1]

Methodology:

- Dissolve **Ethyl 4-(2-oxopropyl)benzoate** in a suitable solvent mixture, such as ethanol and water.
- Add an aqueous solution of a strong base, typically sodium hydroxide.^[1]
- Heat the mixture to reflux and monitor the reaction by TLC.

- Once the reaction is complete, cool the mixture and remove the ethanol under reduced pressure.
- Acidify the aqueous residue with a strong acid (e.g., hydrochloric acid) to precipitate the 4-(2-oxopropyl)benzoic acid.
- Collect the solid product by filtration, wash with cold water, and dry to obtain the hydrolyzed product.

Visualization of Chemical Structure

The following diagram illustrates the chemical structure of **Ethyl 4-(2-oxopropyl)benzoate**.

Caption: Chemical structure of **Ethyl 4-(2-oxopropyl)benzoate**.

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References

- 1. Ethyl 4-(2-oxopropyl)benzoate | 73013-51-1 | Benchchem [benchchem.com]
- 2. 4-(2-OXO-PROPYL)-BENZOIC ACID ETHYL ESTER | 73013-51-1 [chemicalbook.com]
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